

# An In-depth Technical Guide to the Isomers of Pentahydroxyhexanoic Acid

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## Compound of Interest

Compound Name: *Gluconic acid*

Cat. No.: *B104317*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isomers of pentahydroxyhexanoic acid, a group of sugar acids with significant implications in various scientific and industrial fields. This document details their structures, physicochemical characteristics, relevant metabolic pathways, and analytical methodologies, presenting a valuable resource for researchers, scientists, and professionals in drug development.

## Introduction to Pentahydroxyhexanoic Acid Isomers

Pentahydroxyhexanoic acids are a class of aldonic acids with the general chemical formula  $C_6H_{12}O_7$ . Derived from the oxidation of the aldehyde group of a six-carbon sugar (hexose), these compounds possess a six-carbon chain with a carboxylic acid group at one end and five hydroxyl groups. The stereochemistry of these hydroxyl groups gives rise to a total of 16 possible stereoisomers. These isomers, which include well-known compounds like **gluconic acid** and galactonic acid, exhibit a range of physical and biological properties.

This guide will focus on the following key isomers:

- **Gluconic Acid** (D- and L-isomers)
- Galactonic Acid (D- and L-isomers)
- Mannonic Acid (D- and L-isomers)

- Gulonic Acid (D- and L-isomers)
- Idonic Acid (D- and L-isomers)
- Talonic Acid (D- and L-isomers)
- Allonic Acid (D- and L-isomers)
- Altronic Acid (D- and L-isomers)

## Physicochemical Characteristics

The physicochemical properties of pentahydroxyhexanoic acid isomers are crucial for their isolation, identification, and application. While data for some isomers is readily available, information for others, particularly the L-forms and less common isomers, is sparse. The following tables summarize the available quantitative data for these compounds.

Table 1: General Properties of Pentahydroxyhexanoic Acid Isomers

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>7</sub>
Molecular Weight	196.16 g/mol

Table 2: Physicochemical Properties of Pentahydroxyhexanoic Acid Isomers

Isomer	Melting Point (°C)	pKa	Specific Optical Rotation (°)
D-Gluconic acid	131[1][2]	3.86[2][3]	-6.7 (c=1, H <sub>2</sub> O)[4]
L-Gluconic acid	N/A	N/A	N/A
D-Galactonic acid	133 - 136[5]	~3.35	-6.7 (c=1 g/100 mL, H <sub>2</sub> O)
L-Galactonic acid	N/A	N/A	N/A
D-Mannonic acid	N/A	N/A	N/A
L-Mannono-1,4-lactone	153 - 155[6]	N/A	N/A
D-Gulonic acid	N/A	3.68[7]	-6 (initial) to -38.6 (final)[7]
L-Gulono-1,4-lactone	187 - 190[8][9][10][11]	N/A	+55 (c=4, H <sub>2</sub> O)[9]
D-Idonic acid	N/A	N/A	N/A
L-Idonic acid	N/A	N/A	N/A
D-Talonic acid	N/A	N/A	Levorotatory (amide form)[12]
L-Talonic acid	N/A	N/A	N/A
D-Allonic acid	N/A	N/A	N/A
L-Allonic acid	N/A	N/A	N/A
D-Altronic acid	N/A	N/A	N/A
L-Altronic acid	N/A	N/A	N/A

Note: "N/A" indicates that reliable data was not found in the searched sources. Some data pertains to the lactone form of the acid, which is a common cyclic ester derivative.

## Biological Significance and Signaling Pathways

Several pentahydroxyhexanoic acid isomers are key intermediates in important metabolic pathways.

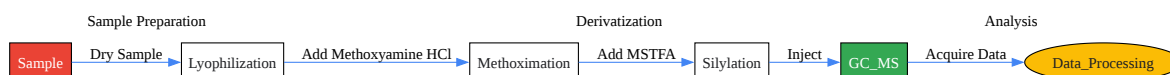
## Pentose Phosphate Pathway and D-Gluconic Acid

**D-Gluconic acid**, in its phosphorylated form (6-phospho-D-gluconate), is a central intermediate in the Pentose Phosphate Pathway (PPP). This pathway is crucial for the production of NADPH, which is essential for reductive biosynthesis and cellular antioxidant defense, and for the synthesis of pentose sugars, the precursors for nucleotide and nucleic acid synthesis.

Pentose Phosphate Pathway involving 6-Phospho-D-gluconate.

## Uronic Acid Pathway and L-Gulonic Acid

L-Gulonic acid is a key intermediate in the Uronic Acid Pathway, which is responsible for the synthesis of glucuronic acid and, in many animals, ascorbic acid (Vitamin C). In humans and other primates, a mutation in the gene for L-gulonolactone oxidase prevents the conversion of L-gulono-1,4-lactone to ascorbic acid, making it an essential dietary nutrient.



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